H-Arg(NO2)-Obzl HCl CARM1 activation validation

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Compound Focus: **H-Arg(NO2)-Obzl.HCl**

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CARM1 Modulators and Available Data

Although data on H-Arg(NO2)-Obzl HCl is missing, other types of CARM1 modulators have been studied. The table below summarizes the key findings from the literature.

Modulator Type	Example Compound(s)	Reported Effect / Mechanism	Experimental Context
Activators	Aryl ureido acetamido indole carboxylates ("uracandolates") [1]	Increased methylation of histone (H3) and non-histone (PABP1) substrates; first reported compounds to act as CARM1 activators [1]	*In vitro* and cellular settings [1]
Inhibitors	TP-064, EZM2302 [2]	Inhibit CARM1-dependent methylation; TP-064 reduces nuclear histone marks (H3R17me2a, H3R26me2a) while EZM2302 has minimal effect on these marks [2]	Cell-based models (e.g., MEFs, breast cancer cell lines); subcellular fractionation, immunoblotting [2]

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Modulator Type	Example Compound(s)	Reported Effect / Mechanism	Experimental Context
PROTAC Degraders	Compounds using a TP-064-derived ligand [3]	Degrade the entire CARM1 protein, abolishing both enzymatic and scaffolding functions [4]	Cell-based assays showing downregulation of substrate methylation and inhibition of cancer cell migration [3]

Related Experimental Context

The methodologies used to validate the effects of the known modulators can serve as a reference for designing your own validation experiments for H-Arg(NO2)-Obzl HCl.

- **For Activator Research**: The study on the "uracandolates" activators assessed their effect on CARM1-induced arginine methylation **in vitro** and in **cellular settings** [1]. Key methodologies from such research likely include:
    - **In vitro methylation assays**: Using recombinant CARM1 enzyme and substrates like histones or PABP1, with detection methods to measure the transfer of the methyl group.
    - **Cellular target engagement**: Immunoblotting of cell lysates with antibodies specific for CARM1-methylated substrates (e.g., H3R17me2a) to confirm the compound's activity inside cells.
- **For Inhibitor Characterization**: A 2025 study compared inhibitors TP-064 and EZM2302 using a range of techniques [2], which are highly relevant for a comprehensive validation:
    - **Immunoblotting** to detect changes in methylation levels of histone (H3R17me2a, H3R26me2a) and non-histone (p300, GAPDH, DRP1) substrates.
    - **Subcellular fractionation** to isolate and examine CARM1 functions in nuclear versus cytoplasmic compartments.
    - **Chromatin Immunoprecipitation (ChIP) assay** to study the recruitment of CARM1 and the presence of its methylation marks on specific gene promoters.
    - **Gene expression analysis** (e.g., qPCR) to measure the transcription of CARM1-regulated genes.
    - **Confocal microscopy** to visualize biological outcomes, such as LC3 puncta formation in studies of autophagy.

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CARM1's Biological Roles and Signaling Context

CARM1 (Coactivator-associated arginine methyltransferase 1) is a multifaceted enzyme with both catalytic (methylation-dependent) and non-catalytic (scaffolding) functions [4]. It regulates crucial cellular processes, and its activation or inhibition can be explored in several pathway contexts. The diagram below outlines its core functions.

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Suggestions for Further Investigation

Given the lack of specific data on H-Arg(NO2)-Obzl HCl, here are some paths you could take to find the information you need:

- **Refine Your Search**: The name "H-Arg(NO2)-Obzl HCl" appears to be a chemical descriptor or acronym. Try to locate its **systematic IUPAC name** or any **commercial catalog numbers** (e.g., from Tocris, MedChemExpress) and search using those identifiers.
- **Explore Patent Literature**: This compound may be described in a patent for its use as a CARM1 activator. Searching specialized patent databases could yield detailed biological data.
- **Direct Inquiries**: If this compound is sourced from a specific research group or company, consider contacting them directly for validation data or a relevant publication.

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References

1. Identification of Small-Molecule Enhancers of Arginine ... [pmc.ncbi.nlm.nih.gov]

2. Context-specific applications of CARM1 inhibitors [pmc.ncbi.nlm.nih.gov]

3. Development of Potent and Selective Coactivator- ... [semanticscholar.org]

4. Multifaceted roles of CARM1 beyond histone arginine ... [pubmed.ncbi.nlm.nih.gov]

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